

LC-MS/MS fragmentation pattern of 2-(1-Amino-2-hydroxyethyl)-4-methylphenol

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Compound of Interest

Compound Name: 2-(1-Amino-2-hydroxyethyl)-4-methylphenol

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Application Note: LC-MS/MS Characterization & Fragmentation Protocol for **2-(1-Amino-2-hydroxyethyl)-4-methylphenol**

Executive Summary

This application note provides a definitive protocol for the LC-MS/MS analysis of **2-(1-Amino-2-hydroxyethyl)-4-methylphenol**, a critical structural isomer often encountered as a chiral building block, a degradation impurity in beta-agonist synthesis (e.g., Salbutamol analogs), or a metabolite in adrenergic pharmacology.^[1]

Unlike its structural isomer Octopamine (which possesses a 2-amino-1-hydroxyethyl side chain), this analyte features a 1-amino-2-hydroxyethyl moiety (a substituted phenylglycinol motif).^[1] This structural distinction fundamentally alters its fragmentation kinetics under Collision-Induced Dissociation (CID), necessitating a specific Multiple Reaction Monitoring (MRM) strategy.^[1]

Chemical Identity & Structural Logic

- Compound Name: **2-(1-Amino-2-hydroxyethyl)-4-methylphenol**^{[1][2][3]}

- CAS Number: 1270403-53-6[1][2][3][4]

- Molecular Formula: C

H

NO

[1]

- Exact Mass: 167.0946 Da[1]

- Precursor Ion [M+H]

: 168.1019 m/z[1]

Structural Significance: The molecule consists of a p-cresol core substituted at the ortho position with a 1-amino-2-hydroxyethyl group.[1] The benzylic amine (C

-NH

) makes the C

-C

bond highly susceptible to cleavage, a behavior distinct from benzylic alcohols where water loss is the primary low-energy channel.[1]

LC-MS/MS Fragmentation Mechanics

To develop a robust MRM method, we must understand the causality behind the fragment ions. [1] The fragmentation of protonated **2-(1-amino-2-hydroxyethyl)-4-methylphenol** follows the "Phenylglycinol Rule," dominated by the cleavage of the hydroxymethyl group.[1]

Proposed Fragmentation Pathway

- Primary Channel (Base Peak): Loss of Formaldehyde/Hydroxymethyl Radical (

-Cleavage)[1]

- Mechanism: The protonated benzylic amine directs the cleavage of the C

-C

bond.[\[1\]](#)

- Transition:

- Loss: Neutral

CH

OH (31 Da).[\[1\]](#)

- Fragment Structure: A stabilized iminium ion (4-methyl-2-hydroxybenzylideniminium).[\[1\]](#)
This is typically the most abundant ion (Base Peak).[\[1\]](#)

- Secondary Channel: Dehydration

- Mechanism: Loss of the terminal hydroxyl group as water, often involving neighboring group participation from the amine or the phenolic hydroxyl.[\[1\]](#)

- Transition:

- Loss: H

O (18 Da).[\[1\]](#)

- Tertiary Channel: Deamination

- Mechanism: Loss of ammonia from the benzylic position.[\[1\]](#)

- Transition:

- Loss: NH

(17 Da).[\[1\]](#)

- Deep Fragmentation: Tropylium Formation

- Mechanism: Further degradation of the

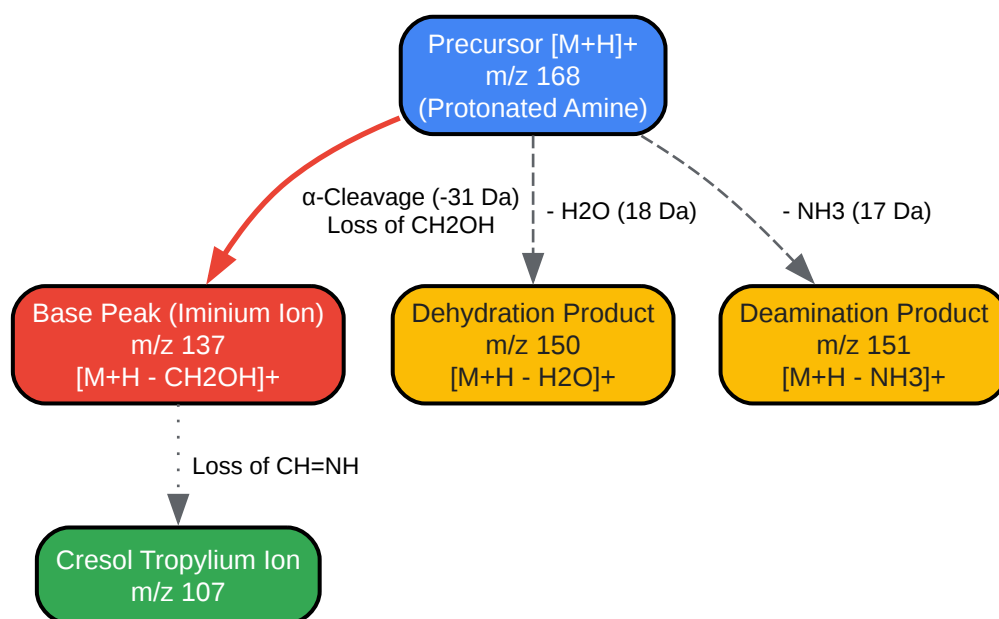
137 ion, losing the imine moiety to form a substituted tropylium or benzyl cation.[1]

- Transition:

(or direct

).

Visualization: Fragmentation Pathway



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Figure 1: Proposed ESI+ fragmentation pathway for **2-(1-Amino-2-hydroxyethyl)-4-methylphenol**. The red arrow indicates the dominant transition.[1]

Experimental Protocol

Sample Preparation

- Stock Solution: Dissolve 1 mg of standard in 1 mL of Methanol (1 mg/mL). Store at -20°C.
- Working Solution: Dilute stock to 100 ng/mL in Water:Methanol (90:10, v/v) containing 0.1% Formic Acid.

- Matrix Considerations: If analyzing in plasma/urine, perform Protein Precipitation (PPT) using cold Acetonitrile (1:3 ratio) to minimize ion suppression.[1]

LC Conditions (UHPLC)

- Column: C18 stationary phase (e.g., Waters BEH C18 or Phenomenex Kinetex), 2.1 x 50 mm, 1.7 μ m.[1]
 - Reasoning: A standard C18 provides sufficient retention for this moderately polar amine.[1] A Phenyl-Hexyl column is an excellent alternative for enhanced selectivity of aromatic isomers.[1]
- Mobile Phase A: Water + 0.1% Formic Acid.[1]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1]
- Gradient:
 - 0.0 min: 5% B[1]
 - 0.5 min: 5% B[1]
 - 3.0 min: 90% B[1]
 - 3.5 min: 90% B[1]
 - 3.6 min: 5% B[1]
 - 5.0 min: Stop
- Flow Rate: 0.4 mL/min.[1]
- Column Temp: 40°C.

Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI) Positive Mode.[1]
- Source Voltage: 3500 V.

- Desolvation Temp: 400°C.
- Cone Voltage: 25 V (Optimized to prevent in-source fragmentation of the labile side chain).

MRM Transition Table

Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Dwell (ms)	Interpretation
Quantifier	168.1	137.1	18 - 22	50	Loss of CH OH (Base Peak)
Qualifier 1	168.1	150.1	15 - 18	50	Loss of H O
Qualifier 2	168.1	107.1	30 - 35	50	High energy skeletal fragment

Method Validation & Troubleshooting

Linearity & Sensitivity

- Linear Range: Typically 1 ng/mL to 1000 ng/mL.[\[1\]](#)
- LOD: ~0.1 - 0.5 ng/mL (instrument dependent).[\[1\]](#)
- Carryover: Due to the amine functionality, wash the needle with weak acid (e.g., 0.1% Formic in MeOH) to prevent adsorption.[\[1\]](#)

Isomer Differentiation (Critical)

This molecule is isomeric with Octopamine and Synephrine (demethylated).[\[1\]](#)

- Differentiation: Octopamine (4-(2-amino-1-hydroxyethyl)phenol) fragments primarily via Water Loss (-18) to m/z 136 or Ammonia Loss (-17) to m/z 137 because the OH is benzylic.
[\[1\]](#)

- Target Molecule: Fragments primarily via Side-chain cleavage (-31) to m/z 137 because the NH is benzylic.^[1]
- Check: Compare the ratio of m/z 150 (Water loss) vs m/z 137.^[1] Octopamine will have a much higher relative abundance of water loss than the target molecule.^[1]

Visual Workflow: Method Development



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Figure 2: Standardized LC-MS/MS workflow for quantitation.^[1]

References

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